

Material safety data for 4-[2-(2-Hydroxyethoxy)ethyl]morpholine

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Compound of Interest

Compound Name: 4-[2-(2-Hydroxyethoxy)ethyl]morpholine
CAS No.: 3603-45-0
Cat. No.: B1297784

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An In-depth Technical Guide to the Material Safety of 4-[2-(2-Hydroxyethoxy)ethyl]morpholine

This guide provides a comprehensive overview of the material safety data for **4-[2-(2-Hydroxyethoxy)ethyl]morpholine** (CAS No. 3603-45-0). It is intended for researchers, scientists, and drug development professionals who may handle this compound. The information herein is synthesized from authoritative sources to ensure accuracy and promote safe laboratory practices.

Chemical Identification and Core Properties

4-[2-(2-Hydroxyethoxy)ethyl]morpholine is a morpholine derivative with the chemical formula $C_8H_{17}NO_3$.^[1] Understanding its fundamental properties is the first step in a robust safety assessment. The causality is simple: an uncharacterised substance is an unpredictable hazard.

Table 1: Chemical Identification and Physical Properties

Property	Value	Source
IUPAC Name	2-(2-morpholin-4-ylethoxy)ethanol	PubChem[1]
CAS Number	3603-45-0	PubChem[1]
Molecular Formula	C ₈ H ₁₇ NO ₃	PubChem[1]
Molecular Weight	175.23 g/mol	PubChem[1]
Appearance	Data not available in provided search results	-
Boiling Point	Data not available in provided search results	-
Flash Point	Data not available in provided search results	-
Density	Data not available in provided search results	-

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for hazard communication. The classifications for this compound necessitate stringent handling protocols to mitigate risk.

According to aggregated data, **4-[2-(2-Hydroxyethoxy)ethyl]morpholine** is classified with the following hazards.[1]

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation		Warning
Serious Eye Damage/Irritation (Category 1/2)	H318: Causes serious eye damage / H319: Causes serious eye irritation		Danger/Warning
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed		Warning
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation		Warning

Expert Insight: The combination of skin, eye, and respiratory irritation potential (H315, H319, H335) indicates that the primary routes of hazardous exposure are dermal contact, ocular contact, and inhalation.^[1] The potential for serious eye damage (H318) is a critical risk factor that mandates the use of superior eye protection, such as chemical splash goggles, over standard safety glasses.

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach, known as the Hierarchy of Controls, is the authoritative standard for mitigating workplace hazards. This framework prioritizes systematic risk reduction over reliance on personal protective equipment alone.

Caption: The Hierarchy of Controls prioritizes risk mitigation strategies.

Recommended Personal Protective Equipment (PPE)

Given the hazards, the following PPE is mandatory when handling **4-[2-(2-Hydroxyethoxy)ethyl]morpholine**:

- Eye and Face Protection: Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards are essential.^[2] A face shield should be used in situations with a high risk of splashing.
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber) that are inspected before use.^[2] Use proper glove removal technique to avoid skin contact.^[2]
 - Clothing: Wear a lab coat or impervious clothing to prevent skin exposure.^[2]^[3]
- Respiratory Protection: Work should be conducted in a well-ventilated area. If vapors or mists are likely to be generated, use a chemical fume hood.^[3] If a respirator is required, use a type ABEK (EN 14387) respirator cartridge or an equivalent NIOSH-approved respirator.

Safe Handling and Storage Protocols

Adherence to standardized protocols is non-negotiable for preventing accidental exposure and ensuring chemical stability.

Experimental Protocol: Safe Handling

- Preparation: Before handling, ensure all required PPE is available and in good condition. Confirm that a chemical fume hood is operational and an emergency eyewash station and safety shower are accessible.
- Aliquotting: Conduct all transfers and weighing of the substance within a chemical fume hood to minimize inhalation exposure.^[3]
- Technique: Avoid all direct contact with skin and eyes.^[2] Prevent the formation of vapors or mists.
- Hygiene: Wash hands thoroughly after handling the compound, before breaks, and at the end of the workday.^[2] Contaminated clothing should be removed and washed before reuse.^[3]

Storage Requirements

- Store in a cool, dry, and well-ventilated place.[2][3]
- Keep the container tightly closed to prevent moisture and air exposure.[2][3]
- Store away from incompatible materials such as strong oxidizing agents and acids.[3][4]

Emergency Procedures and First Aid

Immediate and correct response to an exposure or spill is critical to minimizing harm.

First-Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[3]
- **Skin Contact:** Immediately wash off with soap and plenty of water while removing all contaminated clothing.[2][3] Seek medical attention if irritation develops or persists.
- **Inhalation:** Move the victim to fresh air.[2][3] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[3] Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[3] Rinse mouth with water and seek immediate medical attention.[2][3]

Accidental Release Measures

The following workflow outlines the necessary steps for responding to a spill.

Caption: Workflow for responding to an accidental chemical spill.

Personal precautions include using appropriate PPE and ensuring adequate ventilation.[2]

Environmental precautions involve preventing the substance from entering drains or waterways.[2] For containment, absorb the spill with an inert, non-combustible material and place it in a suitable container for disposal as hazardous waste.[2][3]

Fire-Fighting and Stability

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Combustion may produce toxic gases, including carbon oxides and nitrogen oxides (NOx).[2][3]
- Fire-Fighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]
- Chemical Stability: The compound is generally stable under recommended storage conditions.[3] However, it is incompatible with strong oxidizing agents and acids.[3]

Toxicological Information

While comprehensive toxicological data for this specific compound is limited in the provided search results, the GHS classifications provide a clear indication of its primary hazards.

- Acute Toxicity: Harmful if swallowed.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Irritation: Causes serious eye damage/irritation.[1]
- Respiratory Irritation: May cause respiratory tract irritation.[1][3]
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[2]

References

- 4-(2-(2-Hydroxyethoxy)ethyl)morpholine | C8H17NO3 | CID 458464.PubChem.[[Link](#)]
- **4-[2-(2-hydroxyethoxy)ethyl]morpholine**.PubChemLite.[[Link](#)]
- Hydroxy Ethyl Morpholine | CAS 622-40-2 | Industrial Applications.EMCO Chemicals.[[Link](#)]
- Material Safety Data Sheet - N-(2-Hydroxyethyl)Morpholine, 99%.Cole-Parmer.[[Link](#)]

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